

# Technical Support Center: Methyl 3-amino-6-bromopicolinate (CAS 866775-09-9)

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## Compound of Interest

Compound Name: Methyl 3-amino-6-bromopicolinate

Cat. No.: B1389408

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Prepared by the Senior Application Scientist Team

This guide provides in-depth technical support for the stability and long-term storage of **Methyl 3-amino-6-bromopicolinate**. It is designed for researchers, scientists, and drug development professionals to ensure the integrity and reliability of the compound throughout its experimental lifecycle.

## Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of **Methyl 3-amino-6-bromopicolinate**.

**Q1: What are the definitive long-term storage conditions for solid Methyl 3-amino-6-bromopicolinate?**

For maximum stability and to preserve the compound's integrity, solid **Methyl 3-amino-6-bromopicolinate** should be stored at 2-8°C.[1][2] For extended long-term storage (beyond 6-12 months), it is best practice to also store it under an inert atmosphere (such as nitrogen or argon) and protected from light.[2][3][4]

- **Expert Rationale:** The 2-8°C temperature range significantly slows down potential degradation kinetics. The aminopicolinate structure contains functional groups susceptible to environmental factors. The amino group can be oxidized, and the ester can be hydrolyzed, while the brominated pyridine ring may be sensitive to light. An inert atmosphere and

protection from light are preventative measures to mitigate these oxidative and photolytic degradation pathways.[5]

Q2: What is the expected shelf-life of the solid compound when stored correctly?

Under the recommended conditions of 2-8°C, the compound typically has a shelf life of at least one year.[1] However, it is crucial to refer to the lot-specific Certificate of Analysis (CoA) provided by the supplier, as this will contain the official expiry or re-test date.

Q3: How should I prepare and store solutions of **Methyl 3-amino-6-bromopicolinate**?

Once dissolved, the compound is significantly more susceptible to degradation. Stock solutions should be prepared in a suitable, dry, aprotic solvent.

- Preparation: Use an anhydrous grade solvent to minimize the risk of hydrolysis.
- Storage: It is highly recommended to store stock solutions as single-use aliquots in tightly sealed vials at -20°C or lower.[6]
- Stability in Solution: Generally, solutions stored at -20°C should be considered viable for up to one month.[6] For critical applications, it is best to prepare solutions fresh whenever possible. Avoid repeated freeze-thaw cycles as this can accelerate degradation.

Q4: My shipment of solid **Methyl 3-amino-6-bromopicolinate** arrived at ambient temperature. Is the product compromised?

This is a common concern. Most suppliers ship this solid compound at ambient temperature. Short periods (less than one week) at temperatures outside the recommended 2-8°C range during transit are generally not expected to significantly impact the product's quality or shelf-life.[6] Upon receipt, the product should be immediately transferred to the recommended 2-8°C storage conditions.

Q5: What are the primary physical signs of compound degradation?

Visual inspection can be a preliminary indicator of degradation. Key signs include:

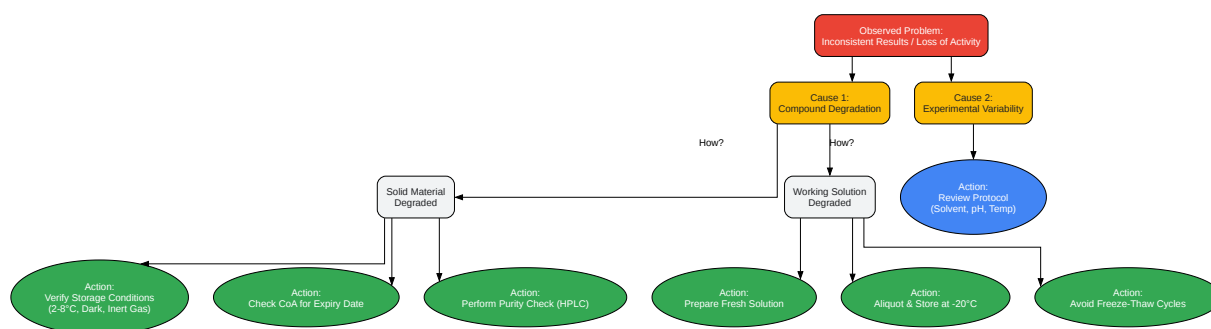
- **Change in Color:** The solid is typically a white to off-white or light yellow powder. A significant change to brown or dark brown may indicate oxidation or other degradation.
- **Clumping or Change in Texture:** This can suggest moisture absorption, which may lead to hydrolysis of the ester group.

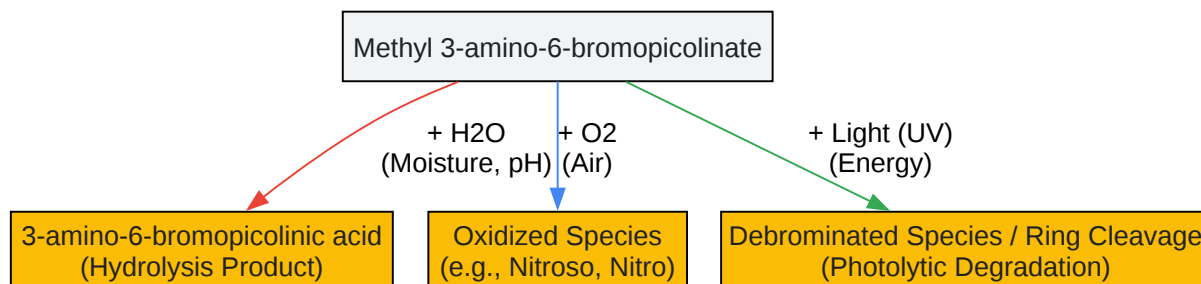
If any visual changes are observed, it is strongly recommended to perform an analytical purity check (e.g., via HPLC) before use.

## Section 2: Troubleshooting Guide

This guide provides a logical workflow to diagnose and resolve common experimental issues.

### Troubleshooting Workflow





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